

An In-depth Technical Guide to the Physicochemical Properties of Sodium Tetrachloroaluminate

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Compound of Interest

Compound Name: Sodium aluminum chloride

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Introduction

Sodium tetrachloroaluminate (NaAlCl_4) is an inorganic compound that serves as a crucial component in various chemical applications, ranging from high-temperature battery electrolytes to catalysis in organic synthesis. Its unique properties, including its Lewis acidity and behavior in molten salt systems, make it a subject of significant interest in both academic research and industrial processes. This technical guide provides a comprehensive overview of the core physicochemical properties of sodium tetrachloroaluminate, complete with detailed experimental protocols and visual representations of its structural and synthetic aspects.

Physicochemical Properties

The fundamental physicochemical properties of sodium tetrachloroaluminate are summarized in the table below. These properties are critical for understanding its behavior in different environments and for its application in various experimental and industrial settings.

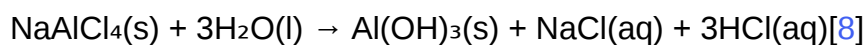
Property	Value	Reference(s)
Chemical Formula	NaAlCl ₄	[1][2]
Molecular Weight	191.78 g/mol	[2][3]
Appearance	White to light-yellow or grayish crystalline solid or powder. The yellowish color can be due to trace iron chloride impurities.	[4][5]
Melting Point	157 °C (430 K)	[1]
Boiling Point	Decomposes before boiling at atmospheric pressure. Aluminum chloride (AlCl ₃), one of its constituents, sublimates at approximately 180 °C.	[6]
Density	2.01 - 2.02 g/cm ³ at 25 °C	[2][7]
Solubility	Water: Reacts vigorously and exothermically (hydrolyzes). Organic Solvents: Soluble in some polar organic solvents.	[2][4][8]
Crystal Structure	Orthorhombic	

Reactivity and Stability

Sodium tetrachloroaluminate is a hygroscopic compound, readily absorbing moisture from the atmosphere. Its most notable reaction is its vigorous hydrolysis in the presence of water.

Reaction with Water

Upon contact with water, sodium tetrachloroaluminate hydrolyzes to form aluminum hydroxide (Al(OH)₃), sodium chloride (NaCl), and hydrochloric acid (HCl). This reaction is highly exothermic and can be represented by the following balanced equation[8]:



Due to this reactivity, handling of anhydrous sodium tetrachloroaluminate requires a dry, inert atmosphere.

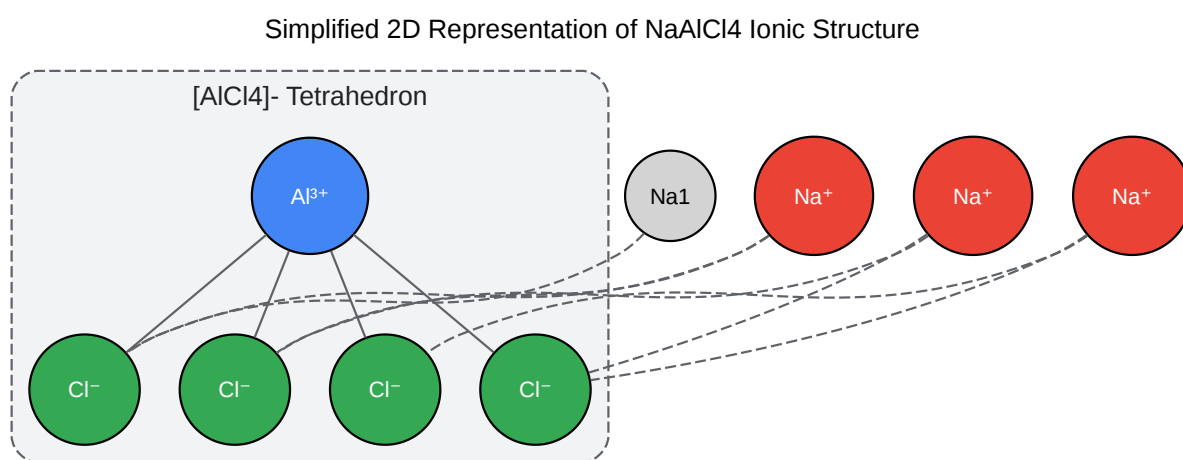
Thermal Stability

Anhydrous sodium tetrachloroaluminate exhibits good thermal stability but will decompose at elevated temperatures. While a definitive boiling point is not cited due to decomposition, it is known to be stable in the molten state above its melting point of 157 °C, which is a critical property for its use in molten salt batteries[9]. The vapor pressure of aluminum chloride, one of its potential decomposition products, becomes significant above 180°C[6]. The exact decomposition products and temperature can vary based on the atmosphere (inert vs. oxidative)[10].

Crystal Structure

Sodium tetrachloroaluminate crystallizes in an orthorhombic system with the space group $P2_12_12_1$. The structure consists of sodium cations (Na^+) and tetrahedral tetrachloroaluminate anions ($[\text{AlCl}_4]^-$).

Below is a DOT language script to generate a simplified 2D representation of the ionic packing in the NaAlCl_4 crystal structure, emphasizing the tetrahedral coordination of the aluminum ion.



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Simplified 2D representation of the NaAlCl_4 ionic structure.

Experimental Protocols

Synthesis of Sodium Tetrachloroaluminate

The most common laboratory and industrial synthesis of sodium tetrachloroaluminate involves the direct reaction of sodium chloride (NaCl) and aluminum chloride (AlCl_3)[1].

Materials and Equipment:

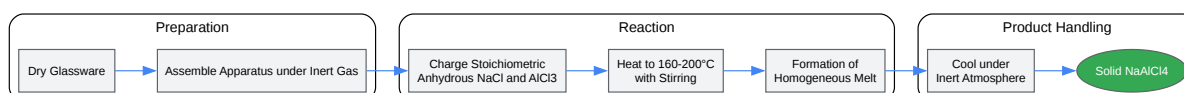
- Anhydrous sodium chloride (NaCl), finely ground and dried.
- Anhydrous aluminum chloride (AlCl_3), freshly sublimed for high purity.
- A three-necked round-bottom flask or a similar reaction vessel.
- A heating mantle or oil bath.
- A condenser.
- An inert gas supply (e.g., nitrogen or argon) with a bubbler.
- Schlenk line or glove box for handling anhydrous materials.

Procedure:

- Preparation: The entire apparatus must be thoroughly dried in an oven and assembled while hot under a flow of inert gas to exclude moisture.
- Charging the Reactor: In a glove box or under a positive pressure of inert gas, stoichiometric amounts of finely ground, anhydrous NaCl and freshly sublimed AlCl_3 are transferred to the reaction vessel.
- Reaction: The mixture is heated with continuous stirring. The reaction can initiate in the solid state at temperatures above $80\text{ }^\circ\text{C}$ [6]. To ensure a complete reaction and the formation of a homogeneous molten product, the temperature is typically raised to between $160\text{ }^\circ\text{C}$ and $200\text{ }^\circ\text{C}$ [9][11].

- **Completion and Cooling:** The reaction is considered complete when a clear, colorless to pale yellow melt is formed. The molten product is then cooled under an inert atmosphere. The resulting solid is sodium tetrachloroaluminate.

Below is a DOT language script outlining the workflow for the synthesis of sodium tetrachloroaluminate.



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Workflow for the synthesis of sodium tetrachloroaluminate.

Applications

Sodium tetrachloroaluminate is a versatile compound with several key applications:

- **Electrolyte:** It is a primary component of the molten salt electrolyte in sodium-metal halide batteries, such as the ZEBRA battery[11].
- **Catalyst:** As a Lewis acid, it is used as a catalyst in Friedel-Crafts reactions and other organic transformations[2].
- **Chemical Synthesis:** It serves as a reagent in various chemical syntheses, including the production of specialty chemicals and dyes[2].

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